

# Personal protective equipment for handling 1-(5-Bromopyridin-2-yl)piperazine

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## Compound of Interest

Compound Name: 1-(5-Bromopyridin-2-yl)piperazine

Cat. No.: B1286014

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## Essential Safety and Handling Guide for 1-(5-Bromopyridin-2-yl)piperazine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **1-(5-Bromopyridin-2-yl)piperazine**. The following information is synthesized from available safety data sheets for the compound and its close structural analogs.

## Hazard Identification and Precautionary Measures

**1-(5-Bromopyridin-2-yl)piperazine** and its related compounds are classified as hazardous. The primary hazards include skin and eye irritation.<sup>[1]</sup> It is harmful if swallowed, inhaled, or in contact with skin.<sup>[2][3]</sup> Therefore, stringent adherence to safety protocols is mandatory.

Signal Word: Warning<sup>[1]</sup>

Hazard Statements:

- Causes skin irritation.<sup>[1]</sup>
- Causes serious eye irritation.<sup>[4]</sup>
- May cause respiratory irritation.<sup>[2][4]</sup>
- Harmful if swallowed.<sup>[2][5]</sup>

## Precautionary Statements:

- Wash hands and face thoroughly after handling.[\[1\]](#)[\[4\]](#)
- Wear protective gloves, eye protection, and protective clothing.[\[1\]](#)[\[2\]](#)
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[6\]](#)[\[4\]](#)
- Use only outdoors or in a well-ventilated area.[\[6\]](#)[\[4\]](#)
- Store in a well-ventilated place and keep the container tightly closed.[\[1\]](#)[\[4\]](#)

## Quantitative Data Summary

While specific toxicological data for **1-(5-Bromopyridin-2-yl)piperazine** is not readily available, data for related compounds like Piperazine Anhydrous and 2-Bromopyridine are presented below for precautionary reference.

Property	Value	Compound Reference	Source
Acute Oral Toxicity	LD50 (Rat): 1,900 mg/kg	Piperazine Anhydrous	<a href="#">[3]</a>
Acute Inhalation Toxicity	LC50 (Mouse): 5,400 mg/m <sup>3</sup> (2 h)	Piperazine Anhydrous	<a href="#">[3]</a>
Melting Point	44°C (111°F)	2-Bromo-5-methylpyridine	<a href="#">[1]</a>

## Experimental Protocol: Safe Handling and Disposal

The following protocols provide a step-by-step guide for the safe handling and disposal of **1-(5-Bromopyridin-2-yl)piperazine**.

### Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against exposure. The following should be worn at all times when handling the compound:

- **Eye and Face Protection:** Chemical safety goggles that meet ANSI Z87.1 standards are required. A face shield should be worn in addition to goggles when there is a risk of splashing.[\[7\]](#)
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, must be worn. Inspect gloves for any signs of degradation or puncture before use.[\[1\]](#)[\[7\]](#)
- **Skin and Body Protection:** A flame-resistant lab coat should be worn and fully buttoned. Protective boots and clothing to prevent skin contact are also recommended.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- **Respiratory Protection:** All handling of this compound should be conducted in a certified chemical fume hood. If engineering controls are not sufficient, a NIOSH-approved respirator should be used.[\[1\]](#)[\[7\]](#)

## Operational Plan: Step-by-Step Handling Procedure

- **Preparation:**
  - Ensure an emergency eyewash station and safety shower are readily accessible.[\[7\]](#)
  - Verify that the chemical fume hood is functioning correctly.
  - Gather all necessary equipment and reagents before starting the experiment.
- **Handling:**
  - Conduct all weighing and transferring of the solid compound within the chemical fume hood to prevent the dispersion of dust.[\[1\]](#)
  - Avoid direct contact with skin, eyes, and clothing.[\[1\]](#)
  - Use non-sparking tools and ensure all equipment is properly grounded to prevent static discharge.[\[6\]](#)
  - Keep the container tightly closed when not in use.[\[1\]](#)
- **Post-Handling:**

- Wash hands and any exposed skin thoroughly with soap and water after handling.[\[1\]](#)[\[4\]](#)
- Decontaminate all work surfaces and equipment after use.
- Remove and wash contaminated clothing before reuse.[\[4\]](#)

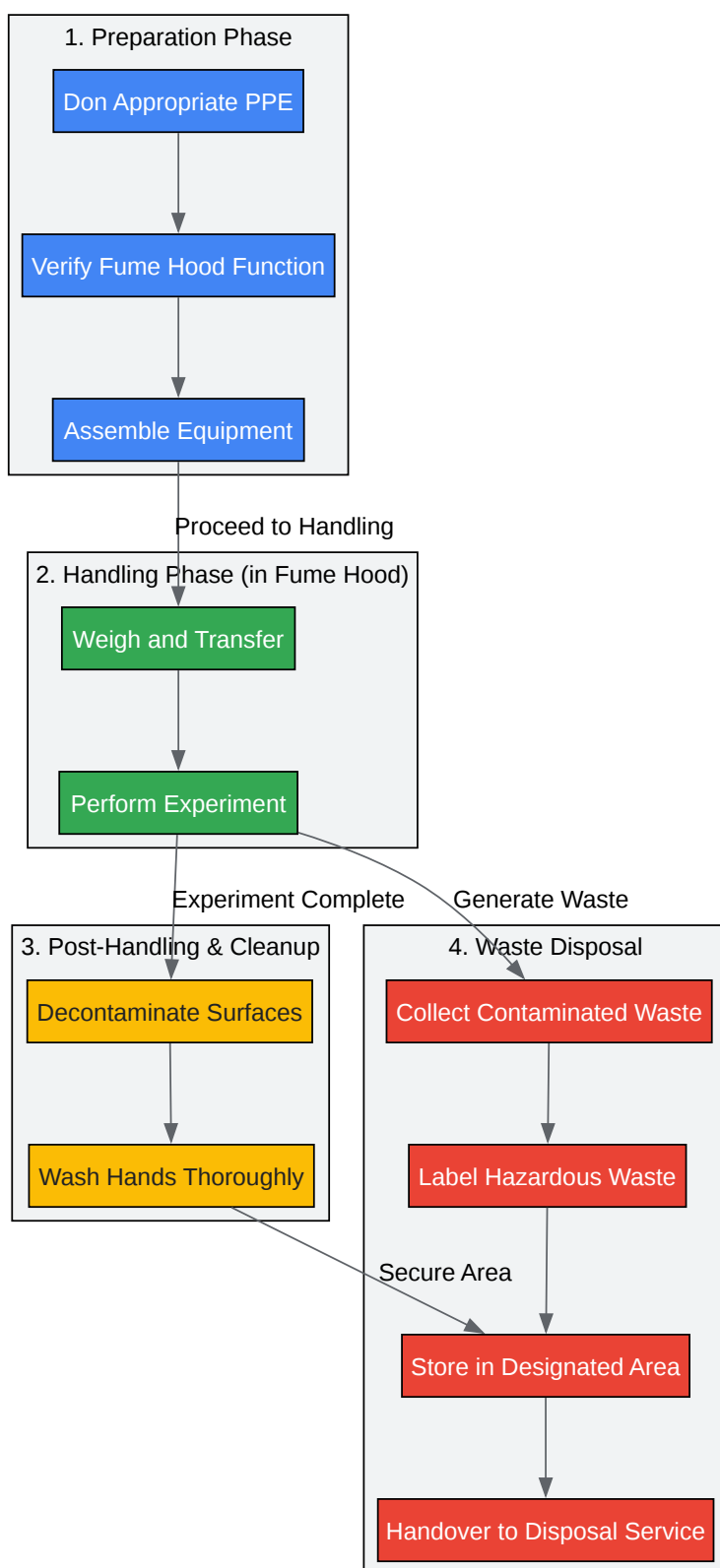
## Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure laboratory safety.

- Waste Collection:
  - All waste containing **1-(5-Bromopyridin-2-yl)piperazine**, including contaminated gloves, wipes, and empty containers, must be collected in a designated and properly labeled hazardous waste container.
  - Do not mix with other waste streams unless compatibility is confirmed.
- Disposal Procedure:
  - Dispose of the chemical waste through a licensed and approved waste disposal company.[\[4\]](#)
  - Follow all local, state, and federal regulations for hazardous waste disposal.[\[8\]](#)
  - Do not pour waste down the drain.

## Visual Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **1-(5-Bromopyridin-2-yl)piperazine**.



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